

# minimizing phytotoxicity of picoxystrobin in plant studies

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# Picoxystrobin Phytotoxicity Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to minimize the phytotoxicity of **picoxystrobin** in plant studies.

## **Troubleshooting Guides**

Issue 1: Observing symptoms of phytotoxicity after **picoxystrobin** application.

#### Symptoms:

- Visual Cues: Leaf spotting, necrosis (tissue death), chlorosis (yellowing), leaf edge burn, bleaching, distorted growth (cupping or twisting), stunting, and in severe cases, plant death.
   [1]
- Pattern of Damage: Symptoms often appear uniformly on leaves of the same age or where spray application has accumulated.[1] Damage may be more severe on plants closer to the application source. Unlike disease, phytotoxicity symptoms typically appear suddenly and do not spread over time.[1] New growth may appear healthy.[1]

Possible Causes & Solutions:

# Troubleshooting & Optimization

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| Possible Cause   | Solution   |  |
|--|--|--|
| Incorrect Dosage: Application of a higher than recommended concentration of picoxystrobin.   | Immediate Action: If recently applied, gently rinse the foliage with clean water to remove excess residue. Future Prevention: Strictly adhere to the recommended application rates on the product label. Conduct small-scale trials to determine the optimal non-phytotoxic concentration for your specific plant species and experimental conditions.   |  |
| Environmental Stress: Applying picoxystrobin to plants already under stress from drought, extreme temperatures, or high humidity.[2]   | Immediate Action: Alleviate the environmental stress if possible (e.g., by watering drought-stressed plants). Future Prevention: Avoid applying picoxystrobin during periods of extreme weather. Apply during cooler parts of the day, such as early morning or late evening, when temperatures are typically below 80-85°F (27-29°C) and humidity is lower to allow for faster drying of foliage.[1][3] |  |
| Plant Susceptibility: The plant species or even the specific cultivar may be inherently sensitive to picoxystrobin. Young plants and new growth are often more susceptible.[2] | Immediate Action: Discontinue use on the affected plant species. Future Prevention: Before treating a large number of plants, conduct a small-scale phytotoxicity test on a few representative individuals.[2] Observe the test plants for 7-10 days for any signs of damage before proceeding with a larger application.[2]   |  |
| Adjuvants and Tank Mixtures: The addition of surfactants, stickers, or other pesticides to the spray solution can increase the phytotoxic potential of picoxystrobin.[2]       | Immediate Action: Review the components of your spray mixture. Future Prevention: Always check for compatibility information on the product labels before tank-mixing. When using a new combination, perform a small-scale test to ensure it is not phytotoxic.  |  |
| Improper Application Technique: Uneven application leading to high concentrations of the fungicide on certain plant parts.   | Immediate Action: Not applicable once the application is done. Future Prevention: Ensure application equipment is properly calibrated to deliver a fine, even mist. Use appropriate spray  |  |



volumes to achieve thorough coverage without excessive runoff.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of picoxystrobin phytotoxicity?

A1: **Picoxystrobin** inhibits mitochondrial respiration in fungi by blocking electron transfer at the cytochrome bc1 complex.[4] While highly effective against fungi, this mode of action can also affect plant cells, leading to an overproduction of reactive oxygen species (ROS). This oxidative stress can damage cellular components like lipids, proteins, and nucleic acids, resulting in the visible symptoms of phytotoxicity.

Q2: Are there specific **picoxystrobin** concentrations that are known to be phytotoxic?

A2: Specific phytotoxic concentrations can vary significantly depending on the plant species, environmental conditions, and application method. However, regulatory risk assessments have provided some guidance. For example, one assessment noted a statistically significant phytotoxic effect at a concentration of less than 0.45 lbs of active ingredient per acre, although the specific plant and symptoms were not detailed. It is crucial to consult the product label for recommended application rates and to conduct your own small-scale trials to determine the safe use rates for your specific experimental setup.

Q3: How can I design an experiment to test for **picoxystrobin** phytotoxicity?

A3: A well-designed phytotoxicity trial is essential before large-scale application. Here is a general protocol:

Experimental Protocol: Greenhouse Phytotoxicity Assay

Objective: To determine the phytotoxicity of **picoxystrobin** on a specific plant species.

#### Materials:

- Healthy, uniform, and well-established plants of the target species.
- Picoxystrobin formulation.



- Application equipment (e.g., hand sprayer).
- Controlled environment greenhouse or growth chamber.
- Labels and markers.

#### Methodology:

- Plant Selection: Choose a minimum of 10-15 healthy and uniform plants for each treatment group.
- Acclimatization: Allow plants to acclimate to the greenhouse conditions for at least one week before starting the experiment.
- Treatment Groups:
  - Control: Plants sprayed with water only.
  - Recommended Rate (1X): Plants sprayed with **picoxystrobin** at the manufacturer's recommended concentration.
  - High Rate (2X): Plants sprayed with **picoxystrobin** at double the recommended concentration to establish a margin of safety.[5]
- Application:
  - Randomly assign plants to the treatment groups.
  - Apply the treatments evenly to the foliage, ensuring thorough coverage until runoff.
  - To avoid cross-contamination, treat the control group first, followed by the 1X and then the
     2X group, thoroughly rinsing the sprayer between each treatment.
- Observation:
  - Monitor the plants daily for the first week and then every few days for a total of 2-4 weeks.



- Record any visual symptoms of phytotoxicity using a rating scale (e.g., 0 = no injury, 1 = slight discoloration, 2 = moderate chlorosis/necrosis, 3 = severe injury, 4 = plant death).
- Measure quantitative parameters such as plant height, leaf area, and fresh/dry weight at the end of the experiment.
- Data Analysis: Statistically compare the data from the treatment groups to the control group to determine if there are any significant phytotoxic effects.

Q4: What are the key factors that influence **picoxystrobin** phytotoxicity?

A4: Several factors can influence the likelihood and severity of phytotoxicity:

- Plant Species and Cultivar: Some plants are naturally more sensitive than others.
- Plant Growth Stage: Seedlings and rapidly growing young tissues are often more susceptible.
- Environmental Conditions: High temperatures, high humidity, and intense sunlight can increase the risk of phytotoxicity.[1]
- Plant Health: Stressed plants (e.g., due to drought or nutrient deficiency) are more prone to injury.[2]
- Application Rate and Frequency: Exceeding the recommended dose or applying too frequently can lead to toxic levels.
- Formulation and Adjuvants: Emulsifiable concentrates and the addition of certain adjuvants can increase the risk of phytotoxicity compared to wettable powders.[6]

## **Data Presentation**

Table 1: **Picoxystrobin** Application Rates and Estimated Environmental Concentrations from a Regulatory Risk Assessment



| Crop   | Maximum Single<br>Application Rate<br>(lbs a.i./A) | Number of<br>Applications | Peak Estimated<br>Environmental<br>Concentration in<br>Water (µg/L) |
|--|--|---------------------------|---|
| Sorghum, Soybean                                   | 0.195  | 3                         | 8.92 (aerial), 8.90<br>(ground)                                     |
| Corn (Sweet, Field,<br>Seed, Popcorn)              | Variable   | 4                         | 8.74 (aerial), 8.34<br>(ground)                                     |
| Canola, Legume<br>Vegetables, Dried<br>Beans, Peas | 0.195  | 2                         | 3.62 (aerial), 2.85<br>(ground)                                     |
| Cereal Grains (except rice)                        | Variable   | 4                         | 3.57 (aerial), 2.75<br>(ground)                                     |

Source: Adapted from a risk assessment report. These values are for environmental risk assessment and not direct phytotoxicity thresholds on crops, but they provide context for concentrations that may be present in the environment.

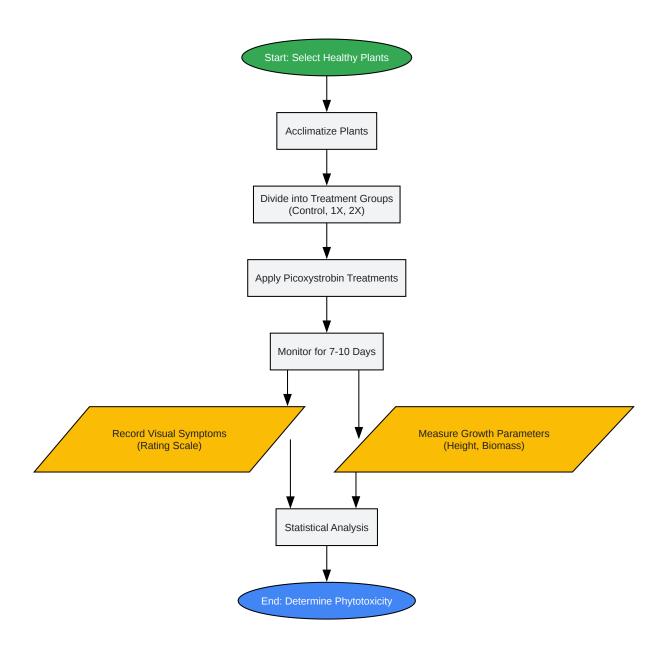
### **Visualizations**



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Caption: **Picoxystrobin**-induced phytotoxicity pathway in plants.

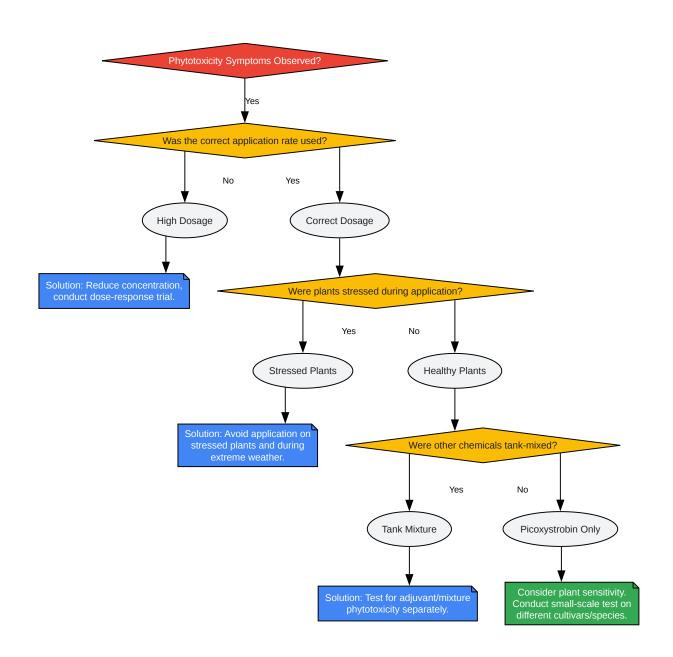




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Caption: Experimental workflow for a phytotoxicity assay.





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Caption: Troubleshooting logic for phytotoxicity issues.



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